

Physicochemical Properties of Pivcephalexin Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pivcephalexin*

Cat. No.: *B1210181*

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Introduction

Pivcephalexin hydrochloride is a pivaloyloxymethyl ester prodrug of the first-generation cephalosporin antibiotic, cephalexin. This modification enhances its oral bioavailability, allowing for effective systemic concentrations of the active cephalexin molecule to be achieved.

Understanding the physicochemical properties of **Pivcephalexin** hydrochloride is crucial for its formulation, stability, and optimal delivery. This technical guide provides a comprehensive overview of its known chemical and physical characteristics, stability profile, and relevant experimental methodologies.

Chemical Properties

Pivcephalexin hydrochloride is the hydrochloride salt of the pivaloyloxymethyl ester of cephalexin. The esterification at the carboxyl group of cephalexin increases its lipophilicity, facilitating its absorption from the gastrointestinal tract.

Property	Value	Reference
Chemical Name	(6R,7R)-7-[[[(2R)-2-amino-2-phenylacetyl]amino]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid (2,2-dimethyl-1-oxopropoxy)methyl ester, hydrochloride	
CAS Registry Number	27726-31-4	[1][2]
Molecular Formula	C22H27N3O6S.HCl	[1][2]
Molecular Weight	497.99 g/mol	[2]

Chemical Structure:

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References

- 1. PIVCEFALEXIN HYDROCHLORIDE [drugfuture.com]
- 2. echemi.com [echemi.com]
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